Canine Model for Laryngeal Paralysis Research: Application Notes and Protocols

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These application notes provide a comprehensive guide to developing and utilizing a canine model for laryngeal paralysis research. This model is critical for investigating the pathophysiology of Geriatric Onset Laryngeal Paralysis Polyneuropathy (GOLPP), a common neurodegenerative disease in older dogs, and for evaluating potential therapeutic interventions.

Introduction to Canine Laryngeal Paralysis

Canine laryngeal paralysis is a progressive neurodegenerative disorder characterized by the failure of the arytenoid cartilages to abduct during inspiration, leading to airway obstruction.[1] The most common form is acquired and is now understood to be a component of a broader, slowly progressive polyneuropathy termed Geriatric Onset Laryngeal Paralysis Polyneuropathy (GOLPP).[2][3] This condition primarily affects the recurrent laryngeal nerve (RLN), which innervates the intrinsic muscles of the larynx, most importantly the sole abductor, the cricoarytenoideus dorsalis (CAD) muscle.[4] The degeneration of the RLN leads to atrophy of the CAD muscle, resulting in the clinical signs of laryngeal paralysis, including inspiratory stridor, exercise intolerance, and voice changes.[1][5] Due to the similar pathophysiology of nerve degeneration and muscle atrophy, the canine model of GOLPP serves as a valuable tool for studying broader neurodegenerative diseases.

Experimental Models of Canine Laryngeal Paralysis

Two primary approaches can be utilized to establish a canine model of laryngeal paralysis for research purposes:

- Naturally Occurring GOLPP Model: This involves the recruitment of client-owned dogs diagnosed with idiopathic laryngeal paralysis. This model offers high clinical relevance as it represents the spontaneous disease process.

- Induced Laryngeal Paralysis Model: This model involves the surgical or chemical induction of recurrent laryngeal nerve injury in research animals. This approach provides greater control over the onset and severity of the condition, facilitating standardized studies.

Data Presentation: Quantitative Analysis

The following tables summarize key quantitative data that can be collected and compared in a canine laryngeal paralysis model.

Table 1: Laryngeal Function Assessment

Parameter	Healthy Control	Laryngeal Paralysis Model	Method
Normalized Glottal Gap Area (NGGA) during Inspiration (%)	49% to 82%[6]	-8% to 13% (affected side)[6]	Videolaryngoscopy
Inspiratory Airflow (L/s)	Variable	Significantly Decreased	Tidal Breathing Flow-Volume Loop Analysis
Expiratory Airflow (L/s)	Variable	Minimally Affected	Tidal Breathing Flow-Volume Loop Analysis

Table 2: Electromyography (EMG) Findings

Parameter	Healthy Control (CAD Muscle)	Laryngeal Paralysis Model (CAD Muscle)	Method
Spontaneous Activity	No abnormal spontaneous activity	Fibrillation potentials, positive sharp waves[7]	Needle Electromyography
Motor Unit Action Potential (MUAP) Amplitude	Normal	Decreased	Needle Electromyography
MUAP Duration	Normal	Increased (chronic denervation)	Needle Electromyography

Table 3: Histomorphometric Analysis

Parameter	Healthy Control	Laryngeal Paralysis Model	Method
Recurrent Laryngeal Nerve Axon Diameter (µm)	Larger, more uniform	Decreased, variable[4]	Toluidine Blue Staining
Cricoarytenoideus Dorsalis Muscle Fiber Diameter (µm)	Normal distribution	Atrophy, variable fiber sizes	H&E Staining
Myelinated Fiber Density (fibers/mm²) in RLN	High	Significantly Reduced	Immunohistochemistry (Neurofilament)

Experimental Protocols

Laryngeal Function Evaluation Protocol

Objective: To assess the degree of laryngeal abduction and adduction.

Materials:

Tech Support

- Flexible or rigid endoscope

- Light source

- Video recording system

- Anesthetic agents (e.g., propofol)

- Doxapram (respiratory stimulant)

Procedure:

- Anesthetize the dog to a light plane of anesthesia, sufficient to allow for oral examination without stimulating a strong gag reflex.

- Position the dog in sternal recumbency with the head and neck extended.

- Introduce the endoscope orally and advance it to visualize the larynx.

- Record video of the laryngeal movements during several respiratory cycles.

- If laryngeal motion is insufficient, administer a low dose of doxapram intravenously to stimulate respiration and enhance arytenoid movement.

- Record the laryngeal movements post-doxapram administration.

- Analyze the video recordings to assess the degree of arytenoid abduction on inspiration.

- Quantitative Analysis: Measure the Normalized Glottal Gap Area (NGGA) using appropriate software. The NGGA is calculated as: (Glottal Area / Vocal Fold Length²) x 100.[8]

Electromyography (EMG) Protocol for Cricoarytenoideus Dorsalis (CAD) Muscle

Objective: To evaluate the electrical activity of the CAD muscle and detect signs of denervation.

Materials:

- EMG machine

- Concentric needle electrode

- Ground electrode

- Anesthetic agents

Procedure:

- Anesthetize the dog and place it in lateral recumbency.

- Aseptically prepare the skin over the larynx.

- Place the ground electrode on a non-muscular area (e.g., ear pinna).

- Under laryngoscopic guidance, carefully insert the concentric needle electrode into the CAD muscle.[9] The CAD muscle is located on the dorsolateral aspect of the cricoid cartilage.

- Assess for Spontaneous Activity: With the muscle at rest, observe for the presence of abnormal spontaneous activity such as fibrillation potentials and positive sharp waves, which are indicative of denervation.

- Assess Motor Unit Action Potentials (MUAPs): Elicit voluntary or reflex contraction of the muscle and analyze the amplitude, duration, and morphology of the MUAPs.

- Repeat the procedure on the contralateral CAD muscle for comparison.

Recurrent Laryngeal Nerve and Cricoarytenoideus Dorsalis Muscle Biopsy Protocol

Objective: To obtain tissue samples for histological and molecular analysis.

Materials:

- Surgical instruments for dissection

- Biopsy punch or scalpel

- Cassettes for tissue fixation

- 10% neutral buffered formalin

- Glutaraldehyde (for electron microscopy)

Procedure:

- Under general anesthesia, make a ventral midline cervical incision.

- Carefully dissect through the strap muscles to expose the trachea and larynx.

- Identify the recurrent laryngeal nerve running in the tracheoesophageal groove.

- Excise a small segment of the nerve for analysis.

- Identify the cricoarytenoideus dorsalis muscle on the dorsolateral surface of the cricoid cartilage.

- Obtain a muscle biopsy using a biopsy punch or by excising a small piece of muscle tissue.

- Immediately place the tissue samples into appropriate fixatives. For routine histology, use 10% neutral buffered formalin. For electron microscopy, use glutaraldehyde.

Histological Staining and Analysis Protocol

Objective: To visualize the morphology of the recurrent laryngeal nerve and cricoarytenoideus dorsalis muscle.

Materials:

- Paraffin-embedded tissue sections

- Hematoxylin and Eosin (H&E) stains

- Toluidine Blue stain

- Microscope with a digital camera

Tech Support

- Image analysis software

Procedure:

- H&E Staining (CAD Muscle):

  - Deparaffinize and rehydrate the muscle tissue sections.

  - Stain with hematoxylin to label cell nuclei.

  - Counterstain with eosin to label the cytoplasm and extracellular matrix.

  - Dehydrate and mount the sections.

  - Analysis: Examine for signs of muscle fiber atrophy, variation in fiber size, and fibrosis.

- Toluidine Blue Staining (RLN):

  - Use semi-thin sections of resin-embedded nerve tissue.

  - Stain with toluidine blue, which will stain myelin sheaths a dark blue/purple.

  - Analysis: Examine for signs of axonal degeneration, demyelination, and loss of large myelinated fibers. Measure axon diameter and myelin sheath thickness using image analysis software.[10][11]
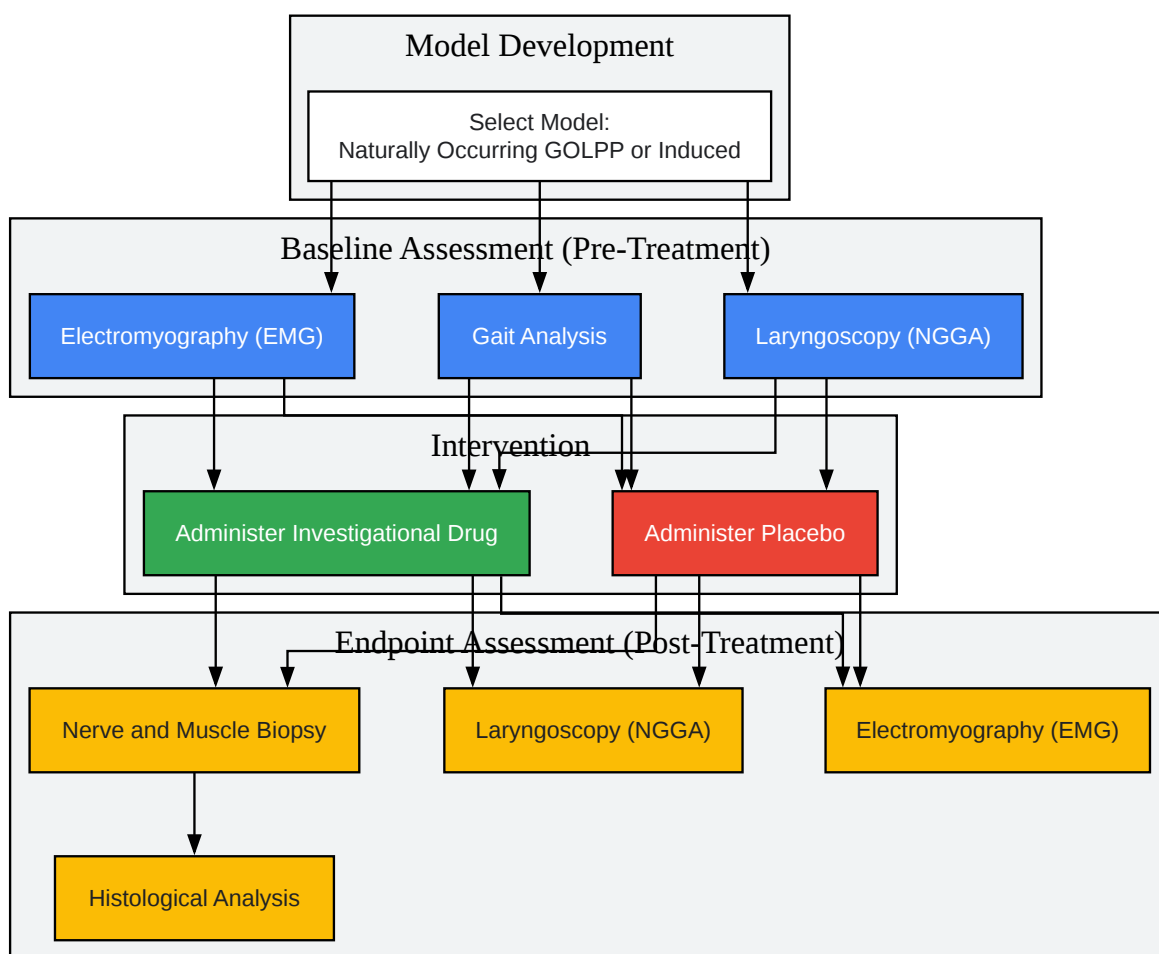
Mandatory Visualizations

Signaling Pathways in Recurrent Laryngeal Nerve Degeneration
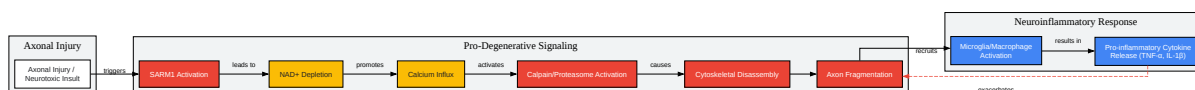
Caption: Wallerian Degeneration Signaling Cascade.

Experimental Workflow for a Canine Laryngeal Paralysis Study

Caption: Preclinical Study Workflow.

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